

# 2-Chloro-4-fluorothiophenol solubility in organic solvents

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## Compound of Interest

Compound Name: 2-Chloro-4-fluorothiophenol

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An In-depth Technical Guide to the Solubility of **2-Chloro-4-fluorothiophenol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Chloro-4-fluorothiophenol**, a key intermediate in medicinal chemistry and organic synthesis. [1] While specific quantitative solubility data for this compound is not extensively documented in publicly available literature, this guide extrapolates its expected behavior in various organic solvents based on its physicochemical properties and the solubility of analogous compounds. Furthermore, it outlines a detailed experimental protocol for determining its solubility and provides essential safety and handling information.

## Physicochemical Properties of 2-Chloro-4-fluorothiophenol

**2-Chloro-4-fluorothiophenol** is a colorless to light yellow liquid at room temperature, possessing a characteristic sulfur-like odor.[1][2] Its molecular structure, featuring a benzene ring substituted with a thiol (-SH), a chlorine atom, and a fluorine atom, governs its solubility. The presence of the polar thiol group allows for hydrogen bonding, while the halogenated benzene ring imparts a degree of non-polar character. The molecule has a molecular weight of 162.61 g/mol .[2][3][4]

## Expected Solubility in Organic Solvents

Based on the principle of "like dissolves like," **2-Chloro-4-fluorothiophenol** is expected to be soluble in many common organic solvents but only slightly soluble in water. The solubility of the similar compound, 4-Fluorothiophenol, which is soluble in a range of organic solvents from polar to non-polar, further supports this expectation.<sup>[5][6]</sup>

The following table summarizes the predicted qualitative solubility of **2-Chloro-4-fluorothiophenol** in a variety of organic solvents, categorized by their polarity.

Solvent Category	Solvent Example	Predicted Solubility	Rationale
Polar Protic	Ethanol	Soluble	The thiol group can participate in hydrogen bonding with the solvent. The overall polarity is compatible.
Methanol	Soluble	Similar to ethanol, capable of hydrogen bonding.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Soluble	High polarity of the solvent can effectively solvate the polar functional groups of the solute. 4-Fluorothiophenol is soluble in DMSO.
Dichloromethane (DCM)	Soluble	A good solvent for many organic compounds. 4-Fluorothiophenol is soluble in DCM.[7]	
Ethyl Acetate	Soluble	A moderately polar solvent. 4-Fluorothiophenol is soluble in ethyl acetate.[7]	
Ether (Diethyl ether)	Soluble	A common solvent for organic compounds with moderate polarity.	
Non-Polar	Hexane	Slightly Soluble	The non-polar hydrocarbon chain of hexane has limited interaction with the

polar thiol group. 4-Fluorothiophenol has some solubility in hexane.

Petroleum Ether	Slightly Soluble	Similar to hexane, a non-polar solvent. 4-Fluorothiophenol has some solubility in petroleum ether. <a href="#">[7]</a>
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Aqueous	Water	Slightly Soluble	The hydrophobic benzene ring limits solubility despite the presence of the polar thiol group. 4-Fluorothiophenol is insoluble in water. <a href="#">[5]</a> <a href="#">[6]</a>
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## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for qualitatively and semi-quantitatively determining the solubility of **2-Chloro-4-fluorothiophenol** in an organic solvent. This protocol is based on standard laboratory techniques for solubility assessment.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- **2-Chloro-4-fluorothiophenol**
- A selection of organic solvents (e.g., ethanol, hexane, dichloromethane)
- Small test tubes with stoppers
- Graduated pipettes or micropipettes
- Vortex mixer

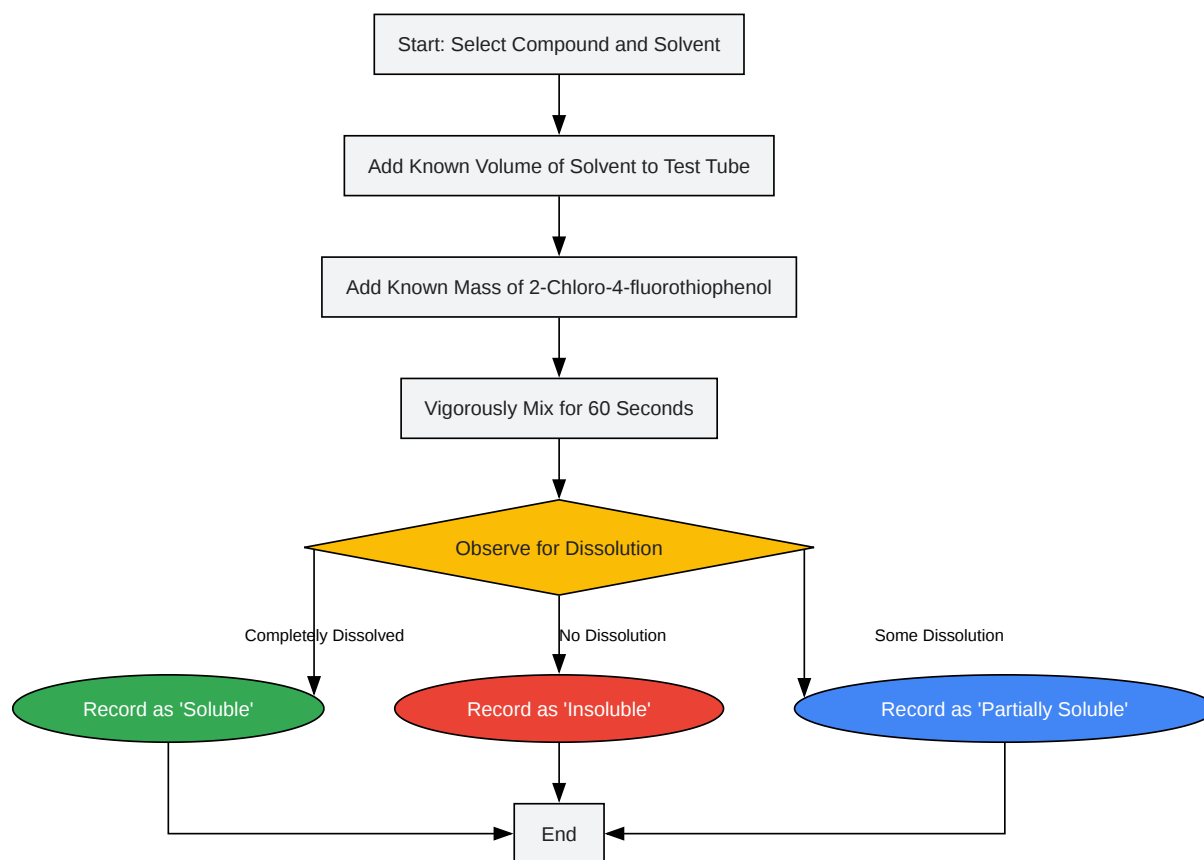
- Analytical balance
- Spatula

Procedure:

- Preparation: Label a series of clean, dry test tubes for each solvent to be tested.
- Solvent Addition: Add a precise volume (e.g., 1 mL) of the chosen organic solvent to the corresponding test tube.
- Solute Addition: Weigh a small, precise amount of **2-Chloro-4-fluorothiophenol** (e.g., 10 mg) and add it to the solvent in the test tube.
- Mixing: Stopper the test tube and vortex or shake vigorously for 60 seconds to facilitate dissolution.<sup>[8]</sup>
- Observation: Allow the mixture to stand and observe.
  - Soluble: The solute completely dissolves, and the solution is clear.
  - Partially Soluble: Some of the solute dissolves, but solid particles remain.
  - Insoluble: The solute does not appear to dissolve.<sup>[8]</sup>
- Semi-Quantitative Determination (Optional): If the compound is soluble, incrementally add more solute in known quantities, repeating the mixing and observation steps, until saturation is reached (i.e., no more solute dissolves). The total amount of solute added to the known volume of solvent provides a semi-quantitative measure of solubility.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for determining the solubility of an organic compound.



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Caption: Workflow for determining the solubility of **2-Chloro-4-fluorothiophenol**.

## Safety and Handling

**2-Chloro-4-fluorothiophenol** is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, in contact with skin, or inhaled.[3][12] It is also known to cause skin and serious eye irritation.[3][12]
- Personal Protective Equipment (PPE): Always wear protective gloves, clothing, and eye/face protection when handling this compound.[1][12]
- Handling: Use in a well-ventilated area, preferably within a fume hood, to avoid inhalation of vapors.[1][12] Avoid contact with skin and eyes. After handling, wash hands and any exposed skin thoroughly.[12]
- Storage: Store in a cool, dry, and well-ventilated place away from heat sources and oxidizing agents.[1] Keep the container tightly sealed to prevent evaporation and degradation.[1][12]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.[12]

This guide provides a foundational understanding of the solubility of **2-Chloro-4-fluorothiophenol** for research and development purposes. For precise quantitative data, it is recommended to perform solubility studies following the outlined experimental protocol.

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